

# An In-depth Technical Guide to N-(3-chlorophenyl)-4-methoxybenzamide

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## Compound of Interest

Compound Name: *N*-(3-chlorophenyl)-4-methoxybenzamide

CAS No.: 7465-93-2

Cat. No.: B1595374

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## Introduction

**N-(3-chlorophenyl)-4-methoxybenzamide** is a synthetic organic compound belonging to the benzamide class of molecules. While not associated with widely recognized trade names, indicating its probable status as a research chemical or synthetic intermediate, its structural features—a substituted benzoyl group linked to an aniline moiety—are prevalent in a variety of biologically active molecules. This guide provides a comprehensive technical overview of **N-(3-chlorophenyl)-4-methoxybenzamide**, including its chemical identity, physicochemical properties, a representative synthesis protocol, and analytical characterization methods. The information presented herein is intended to support researchers and scientists in their investigations and potential applications of this and structurally related compounds.

## Chemical Identity and Nomenclature

The systematic identification of a chemical compound is crucial for unambiguous scientific communication. For **N-(3-chlorophenyl)-4-methoxybenzamide**, the primary identifiers are its

chemical name and CAS number.

While no common trade names for **N-(3-chlorophenyl)-4-methoxybenzamide** have been identified in the public domain, it may be referred to by its systematic IUPAC name or alternative chemical names in literature and supplier catalogs.

Table 1: Chemical Identifiers for **N-(3-chlorophenyl)-4-methoxybenzamide**

Identifier	Value
IUPAC Name	N-(3-chlorophenyl)-4-methoxybenzamide
CAS Number	5459-47-2
Molecular Formula	C <sub>14</sub> H <sub>12</sub> ClNO <sub>2</sub>
Molecular Weight	261.70 g/mol
Canonical SMILES	<chem>COC1=CC=C(C=C1)C(=O)NC2=CC=CC(=C2)C</chem> 
InChI Key	OOGINWKKOKKSFT-UHFFFAOYSA-N

## Physicochemical Properties

Understanding the physicochemical properties of **N-(3-chlorophenyl)-4-methoxybenzamide** is essential for its handling, formulation, and interpretation of its behavior in chemical and biological systems.

Table 2: Physicochemical Properties of **N-(3-chlorophenyl)-4-methoxybenzamide**

Property	Value	Source
Melting Point	147-149 °C	[1]
XLogP3	3.7	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	3	[2]

## Synthesis of N-(3-chlorophenyl)-4-methoxybenzamide: A Representative Protocol

The synthesis of **N-(3-chlorophenyl)-4-methoxybenzamide** can be achieved through the acylation of 3-chloroaniline with 4-methoxybenzoyl chloride. This is a common and effective method for the formation of amide bonds. The following protocol is a representative example based on established chemical principles for this type of reaction.

### Experimental Protocol: Synthesis via Acylation

Objective: To synthesize **N-(3-chlorophenyl)-4-methoxybenzamide** from 3-chloroaniline and 4-methoxybenzoyl chloride.

Materials:

- 3-chloroaniline
- 4-methoxybenzoyl chloride
- Anhydrous dichloromethane (DCM)
- Triethylamine (Et<sub>3</sub>N) or a suitable base
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO<sub>3</sub>) solution

- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

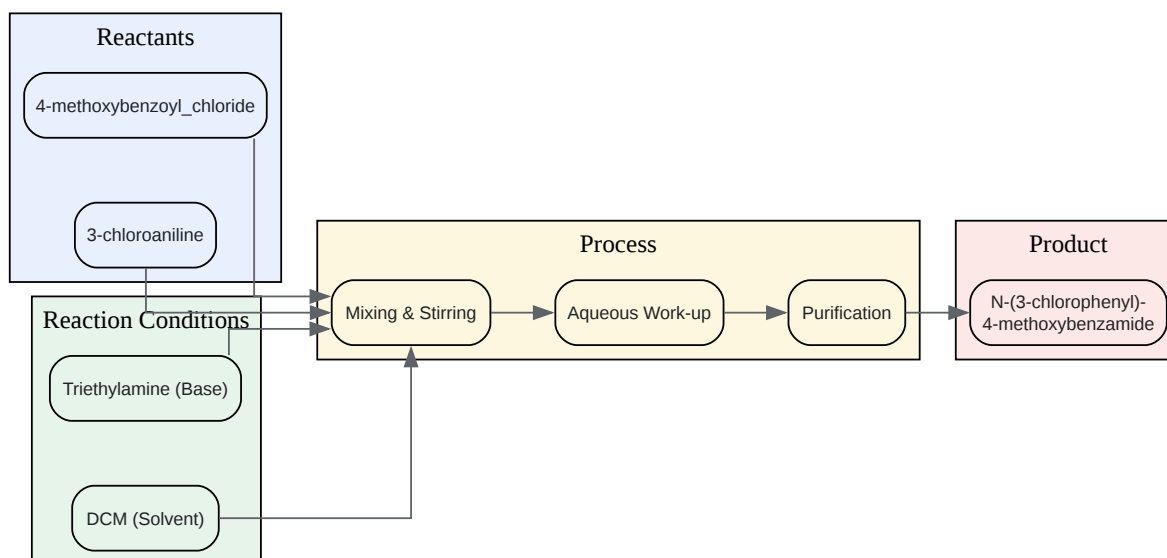
- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 1.0 equivalent of 3-chloroaniline in anhydrous dichloromethane.
- **Addition of Base:** Add 1.1 to 1.2 equivalents of triethylamine to the solution. The base acts as a scavenger for the hydrochloric acid byproduct of the reaction.
- **Addition of Acylating Agent:** While stirring the solution at room temperature, slowly add a solution of 1.0 equivalent of 4-methoxybenzoyl chloride in anhydrous dichloromethane.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
  - Once the reaction is complete, wash the organic layer sequentially with 1 M HCl, saturated  $\text{NaHCO}_3$  solution, and brine.
  - Dry the organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ .
  - Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.

- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

Causality behind Experimental Choices:

- Anhydrous Conditions: The use of anhydrous solvent is critical as 4-methoxybenzoyl chloride is moisture-sensitive and will hydrolyze to 4-methoxybenzoic acid, reducing the yield of the desired amide.
- Base: The inclusion of a base like triethylamine is essential to neutralize the HCl generated during the reaction. This prevents the protonation of the starting aniline, which would render it unreactive.
- Work-up: The aqueous washes are performed to remove the triethylamine hydrochloride salt, any unreacted starting materials, and byproducts.

## Diagram of the Synthetic Workflow



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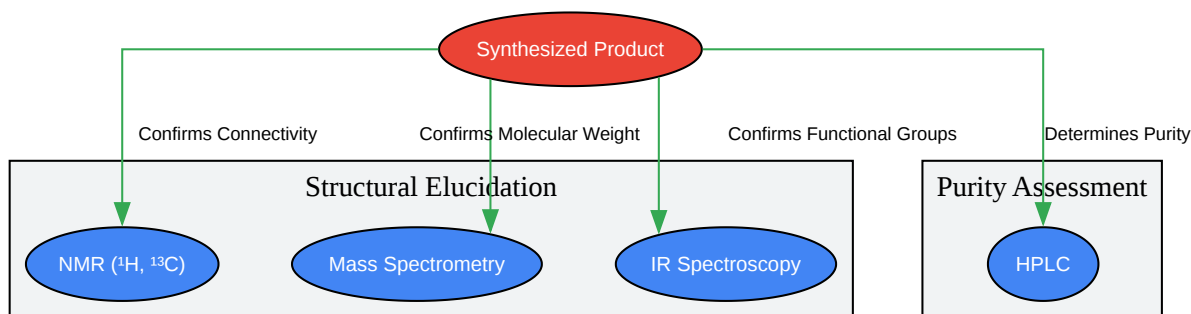
Caption: Synthetic workflow for **N-(3-chlorophenyl)-4-methoxybenzamide**.

## Analytical Characterization

The identity and purity of the synthesized **N-(3-chlorophenyl)-4-methoxybenzamide** should be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are powerful tools for elucidating the molecular structure. The  $^1\text{H}$  NMR spectrum would show characteristic signals for the aromatic protons and the methoxy group protons. The  $^{13}\text{C}$  NMR would confirm the presence of the correct number of carbon atoms in their respective chemical environments.
- Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight of the compound and to study its fragmentation pattern. The expected molecular ion peak would correspond to the molecular weight of **N-(3-chlorophenyl)-4-methoxybenzamide**.
- Infrared (IR) Spectroscopy: IR spectroscopy can identify the functional groups present in the molecule. Key absorbances would include the N-H stretch and the C=O stretch of the amide group.
- High-Performance Liquid Chromatography (HPLC): HPLC is a valuable technique for assessing the purity of the compound. A single sharp peak in the chromatogram would indicate a high degree of purity.

## Logical Relationship of Analytical Techniques



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Caption: Analytical techniques for characterizing the final product.

## Conclusion

**N-(3-chlorophenyl)-4-methoxybenzamide** represents a specific chemical entity with potential for further investigation in various scientific domains. This guide has provided a detailed overview of its chemical identity, physicochemical properties, a reliable synthetic protocol, and appropriate analytical methods for its characterization. The absence of established trade names suggests its primary role as a research compound. The methodologies and data presented here offer a solid foundation for researchers and drug development professionals working with this and related benzamide structures.

## References

- N-(3-chlorophenyl)-3,4-dimethoxybenzamide (C<sub>15</sub>H<sub>14</sub>ClNO<sub>3</sub>) - PubChemLite. Available at: [\[Link\]](#)
- N-(3-chlorophenethyl)-4-nitrobenzamide - MDPI. Available at: [\[Link\]](#)

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## Sources

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- [2. PubChemLite - N-\(3-chlorophenyl\)-3,4-dimethoxybenzamide \(C15H14ClNO3\) \[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
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